

Technical Overview of Cyclopropylmethyl bromide-d4

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Compound of Interest

Compound Name: Cyclopropylmethyl bromide-d4

Cat. No.: B12393003

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For Researchers, Scientists, and Drug Development Professionals

Cyclopropylmethyl bromide-d4 is a deuterated form of cyclopropylmethyl bromide, an important reagent in organic synthesis. The incorporation of deuterium isotopes makes it a valuable tool in mechanistic studies, metabolic profiling, and as an internal standard in mass spectrometry-based analyses. This document provides a concise technical overview of its core properties.

Molecular Properties

The key physical and chemical properties of **Cyclopropylmethyl bromide-d4** are summarized below. Deuterium labeling significantly alters the molecular weight, a critical parameter for quantitative analysis and reaction stoichiometry.

Property	Value	References
Molecular Formula	C ₄ H ₃ D ₄ Br	[1] [2] [3]
Molecular Weight	139.03 g/mol	[1] [2]
CAS Number	1219805-93-2	
Appearance	Neat	

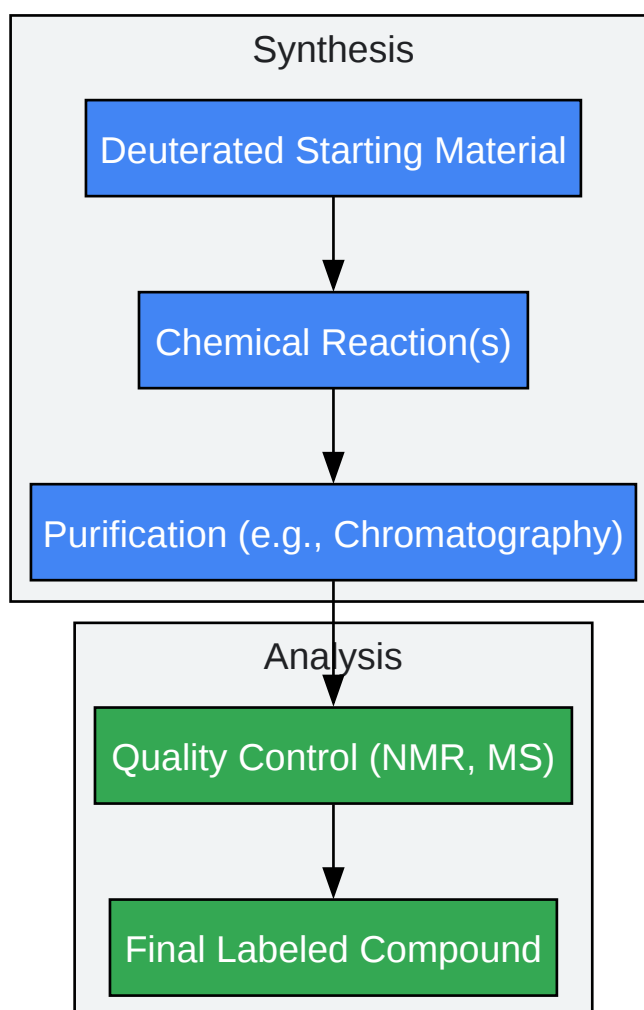
The non-deuterated form, Cyclopropylmethyl bromide, has a molecular weight of 135.02 g/mol .

Synthesis and Applications

Experimental Protocol: Synthesis of a Deuterated Compound

While specific synthesis protocols for **Cyclopropylmethyl bromide-d4** are proprietary, a general workflow for the synthesis of isotopically labeled compounds involves the use of deuterated starting materials in a multi-step reaction sequence. The following diagram illustrates a generalized workflow for such a synthesis and subsequent analysis.

Generalized Workflow for Labeled Compound Synthesis & Analysis



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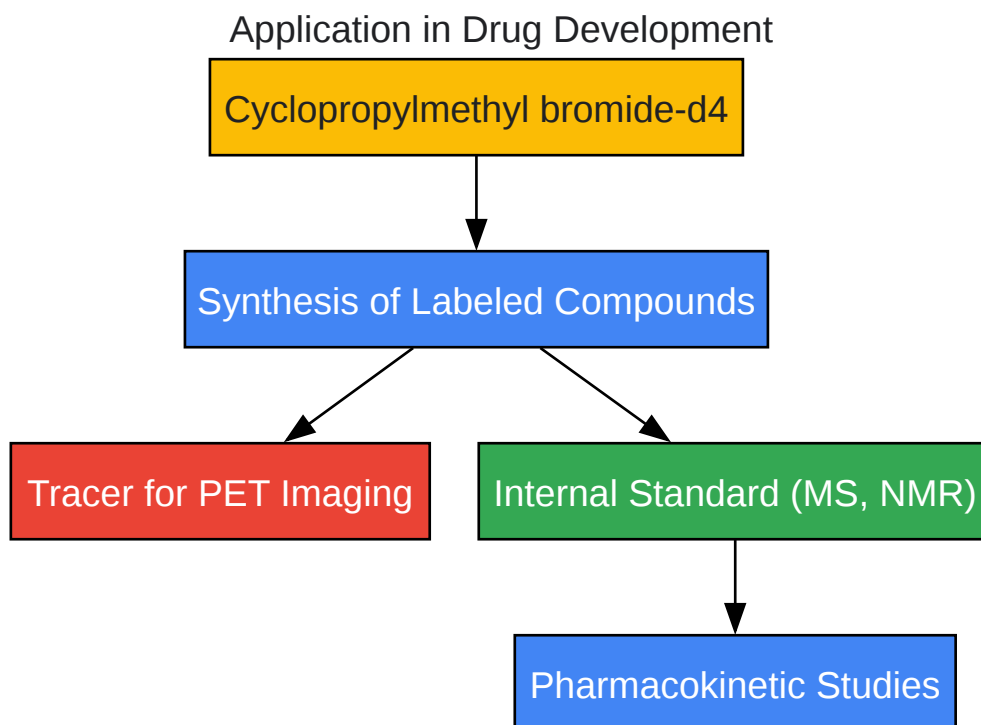
Caption: Generalized workflow for synthesis and analysis.

Applications in Research and Development

Cyclopropylmethyl bromide-d4 serves as a crucial reagent in various scientific applications:

- **Human Dihydroorotate Dehydrogenase Inhibitors:** It is used in the synthesis of isotope-labeled inhibitors based on azole scaffolds.
- **PET Imaging:** This compound is utilized in the preparation of tracers for Positron Emission Tomography (PET) imaging, which is instrumental in studying neurological targets.
- **Pharmacokinetic Studies:** The deuterium label allows for the differentiation and quantification of drug candidates and their metabolites in complex biological matrices.
- **Tracer and Internal Standard:** It can be employed as a tracer or an internal standard for quantitative analyses using NMR, GC-MS, or LC-MS techniques.

The logical relationship for its application in drug development is outlined in the following diagram.



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Caption: Role in drug development pipeline.

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